

Technical Guide: Commercial Sources & Synthesis of Oxygen-18 Gas

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Compound of Interest

Compound Name: Oxygen-18O₂

CAS No.: 32767-18-3

Cat. No.: B1589483

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Executive Summary

Oxygen-18 (

) is a stable, non-radioactive isotope of oxygen, comprising approximately 0.205% of natural oxygen.^{[1][2][3]} While its liquid form (

-water) is the global standard for nucleophilic production of Fluorine-18 (

) in PET radiochemistry,

gas serves a critical, distinct niche. It is essential for the production of electrophilic

-fluorine gas (

), mechanistic probing in organic synthesis, and paleoclimatology standards.

This guide details the industrial enrichment physics, the laboratory-scale conversion of enriched water to gas via high-purity electrolysis, and the commercial landscape for procurement.

Part 1: The Physics of Enrichment

Natural oxygen is a mixture of

(99.757%),

(0.038%), and

(0.205%). Separating these isotopes is energy-intensive due to their identical chemical properties. The dominant industrial method is Vacuum Cryogenic Water Distillation.

Mechanism: Vapor Pressure Isotope Effect

The separation relies on the minute difference in vapor pressure between

and

.

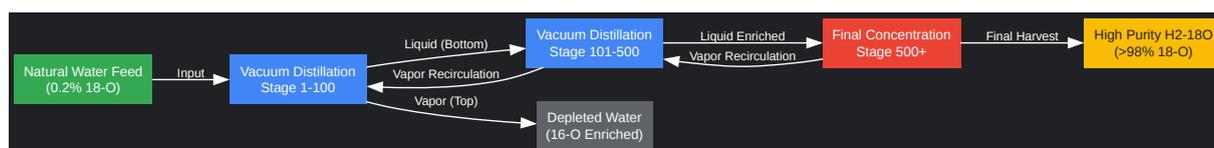
- is lighter and has a slightly higher vapor pressure.
- is heavier and concentrates in the liquid phase.

Because the separation factor (

) is extremely close to 1 (approx. 1.006 at 50°C), thousands of theoretical plates (distillation stages) are required. The process is conducted under vacuum to lower the boiling point, improving the separation factor and reducing thermal degradation.

The Enrichment Cascade

Industrial production utilizes a "cascade" system where water is progressively enriched through hundreds of columns.



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Figure 1: Simplified Vacuum Distillation Cascade. The heavier

species moves down the cascade (liquid phase), while lighter

moves up (vapor phase).

Part 2: Synthesis of Gas (The Conversion Protocol)

Most commercial inventory exists as water (

). When researchers require gas (

), it is often more cost-effective to synthesize it in-house from enriched water, especially for on-demand cyclotron targets.

Methodology: Proton Exchange Membrane (PEM)

Electrolysis

Unlike alkaline electrolysis (using KOH), PEM electrolysis provides chemically pure gas without electrolyte contamination.

Reaction Stoichiometry:

Detailed Protocol

Prerequisites:

- Precursor:

(>98% enrichment).[1][4]

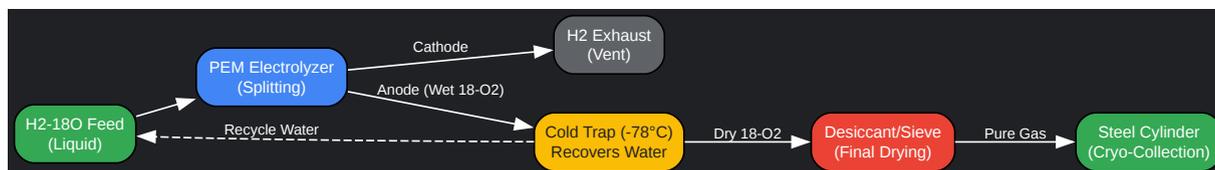
- Apparatus: Hoffman voltameter (glass) or PEM Electrolyzer cell.
- Safety: Hydrogen gas is explosive; perform in a fume hood.

Step-by-Step Workflow:

- System Inertization:
 - Purge the entire electrolysis and collection line with Helium (He) or Argon (Ar) to remove atmospheric

- Why: Atmospheric oxygen (natural abundance) will dilute the isotopic enrichment immediately.
- Electrolysis:
 - Load the PEM cell with
 - Apply DC current (typically 1.8V - 2.2V per cell).
 - Anode Side: Generates gas.
 - Cathode Side: Generates gas (vent to exhaust).
- Purification (The Critical Step):
 - The generated oxygen gas is saturated with -water vapor. Losing this water is expensive.
 - Pass the gas through a Cold Trap (Dry ice/Acetone bath at -78°C). This condenses water vapor back into liquid for recycling.
 - Pass the gas through a Molecular Sieve (5\AA) to remove trace moisture.
- Collection:
 - Cryogenic collection into a stainless steel cylinder submerged in liquid nitrogen (LN₂, -196°C). The will liquefy/solidify in the cylinder.
 - Allow the cylinder to warm to room temperature after sealing to pressurize.

Workflow Visualization



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Figure 2: High-Purity Gas Generation Train. Note the recycling loop at the Cold Trap to conserve expensive isotopic water.

Part 3: Commercial Sources & Specifications

When purchasing directly, researchers must distinguish between Isotopic Enrichment (percentage of O-18 vs O-16) and Chemical Purity (percentage of O₂ vs other gases like N₂ or Ar).

Leading Suppliers

The market is consolidated among a few key players who manage the massive infrastructure required for distillation.

Supplier	Product Code	Enrichment	Form	Typical Packaging
Cambridge Isotope Labs (CIL)	OLM-212	97% - 99%	Compressed Gas	0.5L - 1L Lecture Bottle
Sigma-Aldrich (Merck)	602892	99 atom %	Compressed Gas	450mL Lecture Bottle
Taiyo Nippon Sanso	Custom	> 98%	Bulk Water/Gas	Custom Cylinders
Isoflex	Custom	> 97%	Gas	Custom

Quality Control Parameters (Self-Validation)

When receiving a shipment or validating synthesized gas, the following metrics are mandatory:

- Mass Spectrometry (Isotopic):
 - Verify the peaks at m/z 36 (), m/z 34 (), and m/z 32 ().
 - Calculation: Enrichment should match the certificate of analysis (CoA).
- Gas Chromatography (Chemical):
 - Check for N_2 (m/z 28). A high N_2 peak indicates an air leak in the system, which compromises the isotopic integrity.

Part 4: Applications in Drug Development

The high cost of

(approx. \$100-\$200 per gram of gas) is justified by its unique role in pharmaceutical research.

PET Radiochemistry (Electrophilic)

While

-water is used for nucleophilic substitution (e.g., $[^{18}F]FDG$),

gas is required for electrophilic fluorination.

- Target: Neon gas target doped with

.

- Reaction:

.

- Product:

gas.

- Use Case: Synthesis of radiotracers where fluorine must be added to an electron-rich aromatic ring (e.g., [18F]L-DOPA).

Mechanistic Elucidation

In drug discovery, determining the site of metabolism often requires tracking oxygen atoms.

- Experiment: Perform a reaction under an atmosphere of .
- Analysis: Use LC-MS to detect the +2 or +4 mass shift in the metabolite.
- Result: Confirms if the oxygen incorporated into the drug molecule originated from molecular oxygen (oxidative metabolism) or water (hydrolysis).

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